

Diisooctyl sebacate chemical structure and IUPAC name

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Compound of Interest

Compound Name: *Diisooctyl sebacate*

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An In-depth Technical Guide to Diisooctyl Sebacate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **diisooctyl sebacate**, a versatile diester with significant applications across various scientific and industrial fields. Below, you will find its chemical identity, physicochemical properties, a representative synthesis protocol, and a structural diagram.

Chemical Identity

- IUPAC Name: bis(6-methylheptyl) decanedioate[1][2]
- Synonyms: **Diisooctyl sebacate**, Decanedioic acid, diisooctyl ester, Sebacic acid, diisooctyl ester[1][3][4][5]
- CAS Registry Number: 27214-90-0[1][5]
- Molecular Formula: C₂₆H₅₀O₄[1][6]

Physicochemical Properties

Diisooctyl sebacate is a colorless to light yellow, oily liquid known for its excellent performance as a plasticizer, particularly at low temperatures.^{[7][8]} It is valued for its high thermal stability, low volatility, and good compatibility with a range of polymers.^[9] The following table summarizes its key quantitative properties.

Property	Value	Unit	Source(s)
Molecular Weight	426.67	g/mol	[1] [6]
Density	0.91 - 0.93	g/cm ³	[7] [9] [10]
Boiling Point	>300 (at 760 mmHg)	°C	[8]
225 (at 2 mmHg)	°C		[7]
Flash Point	>210	°C	[9]

Experimental Protocol: Synthesis of Diisooctyl Sebacate

The following protocol describes a general method for the synthesis of **diisooctyl sebacate** via the esterification of sebacic acid and isooctanol (specifically 6-methylheptanol, based on the IUPAC name). This method is adapted from established industrial preparation processes for dioctyl esters.^{[11][12]}

Materials:

- Sebacic acid
- Isooctanol (e.g., 2-ethylhexanol or 6-methylheptanol)
- Catalyst (e.g., stannous oxide or an acid catalyst like sulfuric acid)
- Alkaline solution (e.g., sodium hydroxide solution) for neutralization
- Activated carbon for purification
- Nitrogen gas supply

Equipment:

- Four-necked flask
- Thermometer
- Reflux water separator (e.g., Dean-Stark apparatus)
- Mechanical stirrer
- Heating mantle
- Vacuum distillation setup
- Filtration apparatus

Procedure:

- Reaction Setup: Charge the four-necked flask with sebacic acid, isooctanol, and the catalyst. The molar ratio of alcohol to acid is typically in excess to drive the reaction to completion.
- Esterification: Begin stirring the mixture and purge the system with nitrogen gas. Heat the flask to a reaction temperature between 200°C and 230°C.[\[11\]](#)[\[12\]](#) The water produced during the esterification reaction is continuously removed via the reflux water separator.
- Reaction Monitoring: Monitor the progress of the reaction by measuring the amount of water collected or by analyzing samples for the acid value. The reaction is considered complete when the acid value drops to a specified low level.
- Neutralization: Once the reaction is complete, cool the mixture to approximately 90°C. Add an alkaline solution to neutralize the remaining acidic catalyst and any unreacted sebacic acid.[\[11\]](#)[\[12\]](#)
- Washing and Separation: Wash the organic layer with water to remove the salt formed during neutralization. Allow the layers to separate and then remove the aqueous layer.
- Purification:

- Vacuum Distillation: Remove the excess isooctanol from the product by vacuum distillation.[11][12]
- Decolorization: Add activated carbon to the crude product to adsorb colored impurities.[11][12]
- Final Filtration: Filter the mixture to remove the activated carbon and any other solid impurities, yielding the final purified **diisooctyl sebacate** product.

Visualization of Chemical Structure

The chemical structure of **diisooctyl sebacate** features a central ten-carbon dicarboxylic acid (sebacic acid) backbone. Each of the two carboxylic acid groups is esterified with an isooctyl alcohol, specifically a 6-methylheptyl group.

*Chemical structure of **diisooctyl sebacate**.*

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